

Physical and chemical properties of Cymoxanild3

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Cymoxanil-d3: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Cymoxanil-d3**, a deuterated isotopologue of the fungicide Cymoxanil. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations of its biochemical interactions.

Core Physical and Chemical Properties

Cymoxanil-d3 is primarily utilized as an internal standard for the quantitative analysis of Cymoxanil in various matrices by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).[1][2] Its physical and chemical properties are summarized in the table below.



Property	Value	Reference
Chemical Name	1-(2-Cyano-2-methoxy-d3- iminoacetyl)-3-ethylurea	[1]
CAS Number	2140803-92-3	[1]
Molecular Formula	C7H7D3N4O3	[1]
Molecular Weight	201.2 g/mol	[1]
Appearance	Solid	[1]
Purity	≥99% deuterated forms (d1-d3)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Storage	Store at -20°C for long-term stability	
Canonical SMILES	CCNC(NC(/C(C#N)=N/OC([2H])([2H])[2H])=O)=O	[1]
InChI Key	XERJKGMBORTKEO- SGEHABMCSA-N	[1]

Synthesis and Manufacturing

While a specific, detailed protocol for the synthesis of **Cymoxanil-d3** is not publicly available, a general method can be inferred from the synthesis of Cymoxanil. The process typically involves the reaction of a cyanoacetyl intermediate with ethylurea.[3] An improved synthesis method for Cymoxanil is described in patent CN106588700A, which involves the methylation of 2-cyano-2-oximinoacetamide sodium salt with chloromethane in the presence of a phase transfer catalyst. [4]

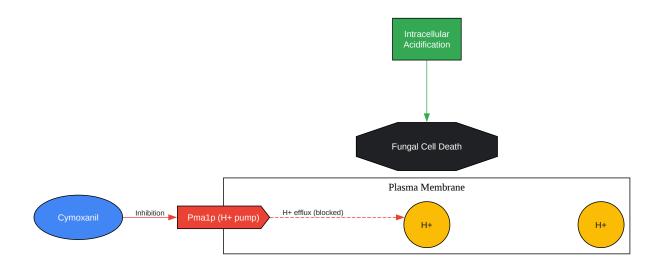
To synthesize **Cymoxanil-d3**, a deuterated methylating agent, such as deuterated chloromethane (CD₃Cl) or another deuterated methyl source, would be substituted for the non-deuterated reagent in the final methylation step.



Mechanism of Action and Signaling Pathway

Cymoxanil is a systemic fungicide effective against a range of plant-pathogenic oomycetes, including Phytophthora infestans (late blight) and Plasmopara viticola (downy mildew).[5] Its mode of action has been a subject of ongoing research. While early studies indicated that it affects fungal growth and inhibits DNA and RNA synthesis, these are now considered secondary effects.[5]

More recent research using Saccharomyces cerevisiae as a model organism suggests that Cymoxanil's primary target is the plasma membrane.[5] It specifically inhibits the plasma membrane H+-ATPase (Pma1p), a crucial proton pump.[5] This inhibition leads to a disruption of the plasma membrane potential and subsequent intracellular acidification, ultimately causing cell death.[5]



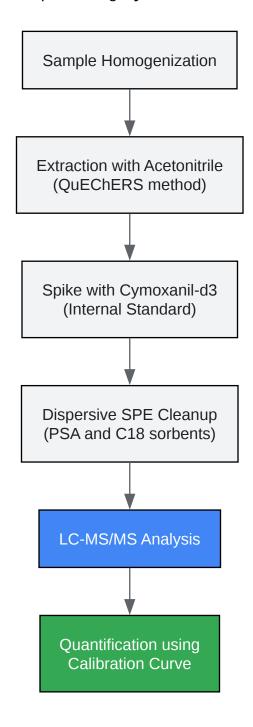
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Caption: Proposed mechanism of action of Cymoxanil.



Experimental Protocols Quantification of Cymoxanil using Cymoxanil-d3 as an Internal Standard by LC-MS/MS

This protocol provides a general workflow for the analysis of Cymoxanil in complex matrices, such as food or environmental samples, using **Cymoxanil-d3** as an internal standard.



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Caption: General workflow for Cymoxanil analysis.

Methodology:

- Sample Preparation (QuEChERS Method):
 - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add an appropriate volume of water and 10-15 mL of acetonitrile.
 - Spike with a known concentration of **Cymoxanil-d3** internal standard solution.
 - Add extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
 - Shake vigorously and centrifuge.[6][7]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant.
 - Add d-SPE sorbents such as primary secondary amine (PSA) to remove organic acids and C18 to remove non-polar interferences.
 - Vortex and centrifuge.[6][7]
- LC-MS/MS Analysis:
 - Transfer the final extract into an autosampler vial.
 - Inject into an LC-MS/MS system.
 - Chromatographic Conditions (Example):
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm).
 - Mobile Phase: Gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
 - Flow Rate: 0.3-0.5 mL/min.



- Column Temperature: 40°C.
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Monitor the precursor-to-product ion transitions for both Cymoxanil and Cymoxanil-d3.
- Quantification:
 - Construct a calibration curve using standards of Cymoxanil of known concentrations spiked with the same concentration of Cymoxanil-d3 internal standard.
 - Calculate the concentration of Cymoxanil in the sample by comparing the peak area ratio
 of Cymoxanil to Cymoxanil-d3 against the calibration curve.

HPLC-UV Analysis of Cymoxanil

For laboratories without access to LC-MS/MS, HPLC with UV detection can be employed for the analysis of Cymoxanil. **Cymoxanil-d3** can still be used as an internal standard if the chromatographic separation is sufficient to resolve it from any interfering peaks.

Methodology:

- Sample Preparation:
 - Follow a similar extraction and cleanup procedure as described for the LC-MS/MS method.
- HPLC-UV Analysis:
 - Chromatographic Conditions (Example):
 - Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μm).[8]
 - Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 40:60 v/v).[8]
 - Flow Rate: 1.0 mL/min.



- Detection Wavelength: 254 nm.[8]
- Quantification:
 - Quantify using an external or internal standard method with a calibration curve.

Stability and Storage

Cymoxanil-d3, as a solid, should be stored in a well-sealed container, protected from light and moisture, at -20°C for optimal long-term stability. Solutions of **Cymoxanil-d3** in organic solvents should also be stored at low temperatures and protected from light to prevent degradation.

Conclusion

Cymoxanil-d3 is an essential tool for the accurate quantification of the fungicide Cymoxanil. Understanding its physical and chemical properties, synthesis, and mechanism of action is crucial for its effective application in research and regulatory monitoring. The provided experimental protocols offer a foundation for the development of robust analytical methods for the determination of Cymoxanil in various complex matrices. As research into the biochemical effects of Cymoxanil continues, the use of its deuterated isotopologue will remain indispensable for generating high-quality analytical data.

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